

# An In-depth Technical Guide to the Fundamental Properties of 2-Heptenoic Acid

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## Compound of Interest

Compound Name: 2-Heptenoic acid

Cat. No.: B100374

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## Introduction

**2-Heptenoic acid**, an unsaturated fatty acid, is a molecule of significant interest across various scientific disciplines, including chemical synthesis, flavor and fragrance development, and biochemical research.<sup>[1][2][3]</sup> Its  $\alpha,\beta$ -unsaturated carboxylic acid structure imparts unique reactivity, making it a valuable intermediate in the synthesis of more complex organic compounds, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the fundamental properties of **2-heptenoic acid**, detailed experimental protocols for their determination, and an exploration of a relevant biological signaling pathway.

## Core Physicochemical Properties

The fundamental physical and chemical properties of **2-heptenoic acid** are summarized in the tables below. These properties are crucial for its handling, application in synthetic protocols, and understanding its biological interactions.

### Table 1: General and Physical Properties of 2-Heptenoic Acid

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[4]
Molecular Weight	128.17 g/mol	[4]
Appearance	Colorless liquid	[4]
Odor	Disagreeable, rancid aroma	[4]
Boiling Point	224.0 to 228.0 °C at 760 mmHg	[4]
Density	0.968-0.978 g/cm <sup>3</sup>	[4]
Refractive Index	1.447-1.457	[4]
Solubility	Soluble in oils	[4]
pKa	4.79±0.10 (Predicted)	

**Table 2: Identification and Spectral Data of 2-Heptenoic Acid**

Identifier/Spectrum	Value/Type	Source(s)
CAS Number	18999-28-5	[4]
IUPAC Name	(E)-hept-2-enoic acid	[4]
<sup>1</sup> H NMR Spectrum	Data available	
<sup>13</sup> C NMR Spectrum	Data available	
Infrared (IR) Spectrum	Data available	
Mass Spectrum	Data available	

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **2-heptenoic acid**. These protocols are based on standard laboratory practices and can be adapted based on available instrumentation.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid

Procedure:

- A small amount of **2-heptenoic acid** is placed in the small test tube.
- The capillary tube is inverted (open end down) and placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing the heating liquid, ensuring the heat is distributed evenly by convection.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped when a continuous stream of bubbles is observed.

- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density

Density, the mass per unit volume, can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermostatic water bath

Procedure:

- The clean, dry pycnometer is weighed accurately.
- The pycnometer is filled with **2-heptenoic acid** and the stopper is inserted, ensuring any excess liquid is expelled through the capillary.
- The outside of the pycnometer is carefully dried and it is weighed again.
- The pycnometer is emptied, cleaned, and filled with distilled water of a known temperature and density, and weighed again.
- The density of **2-heptenoic acid** is calculated using the following formula: Density of liquid = (mass of liquid / mass of water)  $\times$  density of water

## Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is a characteristic property and can be determined using an Abbe refractometer.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper
- Soft tissue paper

#### Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index.
- The prism surfaces of the refractometer are cleaned with a suitable solvent and dried with soft tissue.
- A few drops of **2-heptenoic acid** are placed on the lower prism using a dropper.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is switched on and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

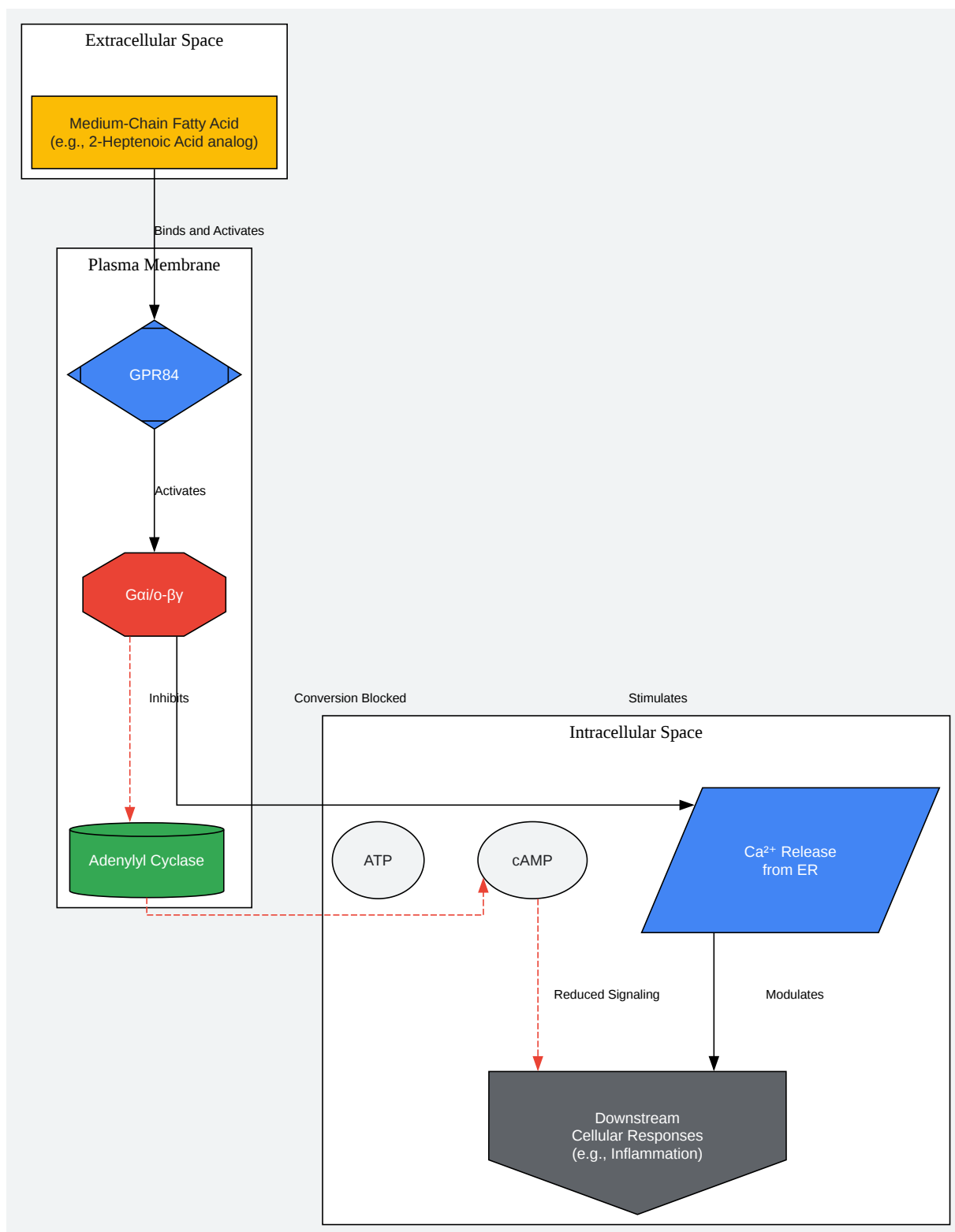
## Biological Activity and Signaling Pathway

While **2-heptenoic acid** is primarily recognized for its applications in the chemical and fragrance industries, as a medium-chain fatty acid (MCFA), it is pertinent to consider its potential biological roles. MCFAs are known to act as signaling molecules, notably through the activation of G protein-coupled receptors (GPCRs). One such receptor is GPR84, which is activated by MCFAs with carbon chain lengths of 9-14.[5] Although **2-heptenoic acid** has a 7-carbon chain, the GPR84 signaling pathway serves as a relevant model for understanding how MCFAs can initiate cellular responses.

Activation of GPR84, which is coupled to a pertussis toxin-sensitive Gai/o protein, can lead to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. [5] Furthermore, GPR84 activation can stimulate calcium mobilization within the cell.[5] This

pathway is of interest to drug development professionals as GPR84 is predominantly expressed in immune cells and has been implicated in inflammatory responses.[5][6]

Below is a diagram illustrating the GPR84 signaling pathway.



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Caption: GPR84 Signaling Pathway Activated by Medium-Chain Fatty Acids.

## Conclusion

This technical guide provides a foundational understanding of **2-heptenoic acid** for researchers and professionals in drug development. The summarized physicochemical data, detailed experimental protocols, and the illustrative signaling pathway offer a comprehensive resource for the effective utilization and further investigation of this versatile molecule. The presented GPR84 signaling pathway, while a model, highlights a potential avenue for exploring the biological activities of **2-heptenoic acid** and similar fatty acids in the context of immune modulation and other cellular processes.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 2-Heptenoic acid | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 5282709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. jneurosci.org [jneurosci.org]
- 5. Medium-chain fatty acids as ligands for orphan G protein-coupled receptor GPR84 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Medium-chain Fatty Acid-sensing Receptor, GPR84, Is a Proinflammatory Receptor - PMC [pmc.ncbi.nlm.nih.gov]
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